

In-Depth Technical Guide to Monomethyl Auristatin E Intermediate-12

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Monomethyl auristatin E intermediate-12
CAS No.:	870640-61-2
Cat. No.:	B3161525

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical characterization of Monomethyl auristatin E (MMAE) intermediate-12, a key building block in the chemical synthesis of the potent anti-cancer agent MMAE.

Core Chemical Properties

Monomethyl auristatin E intermediate-12, identified by the CAS number 870640-61-2, is a crucial component in the multi-step synthesis of MMAE.^[1] Its chemical structure and fundamental properties are summarized below.

Property	Value
IUPAC Name	(2S,3S)-N-benzyl-1,1-dimethoxy-N,3-dimethylpentan-2-amine
CAS Number	870640-61-2
Molecular Formula	C ₁₆ H ₂₇ NO ₂
Molecular Weight	265.39 g/mol
SMILES	CC--INVALID-LINK----INVALID-LINK--C(OC)OC
Appearance	Not explicitly stated in search results, typically a solid or oil

Synthesis and Experimental Protocols

The synthesis of **Monomethyl auristatin E intermediate-12** is a critical step in the overall production of MMAE. While specific, detailed industrial synthesis protocols are often proprietary, the general synthetic approach can be inferred from related chemical literature. The following represents a plausible experimental workflow for the synthesis and purification of this intermediate.

Experimental Workflow: Synthesis of MMAE Intermediate-12



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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [In-Depth Technical Guide to Monomethyl Auristatin E Intermediate-12]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3161525/docs#in-depth-technical-guide-to-monomethyl-auristatin-e-intermediate-12\]](https://www.benchchem.com/product/b3161525/docs#in-depth-technical-guide-to-monomethyl-auristatin-e-intermediate-12)

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